

Biotin-PEG12-NHS Ester: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Biotin-PEG12-NHS ester*

Cat. No.: *B3113079*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the safety, handling, and experimental application of **Biotin-PEG12-NHS ester**. The information is compiled to ensure safe laboratory practices and successful experimental outcomes for professionals in research and drug development.

Chemical and Physical Properties

Biotin-PEG12-NHS ester is a long-chain, PEGylated, amine-reactive biotinylation reagent. The polyethylene glycol (PEG) spacer is hydrophilic and imparts water solubility to molecules that it is conjugated to, which can reduce aggregation of biotinylated proteins. The N-hydroxysuccinimide (NHS) ester allows for efficient and stable covalent bonding to primary amines on proteins and other molecules.

Property	Value	Source
Chemical Formula	C41H72N4O18S	[1]
Molecular Weight	941.09 g/mol	[1]
Appearance	White to off-white waxy solid or viscous liquid	[1]
Solubility	Soluble in DMSO and DMF	[1]
Purity	≥95%	[1]

Safety and Hazard Information

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **Biotin-PEG12-NHS ester** is not classified as a hazardous substance. However, as with any chemical reagent, appropriate safety precautions should be taken.

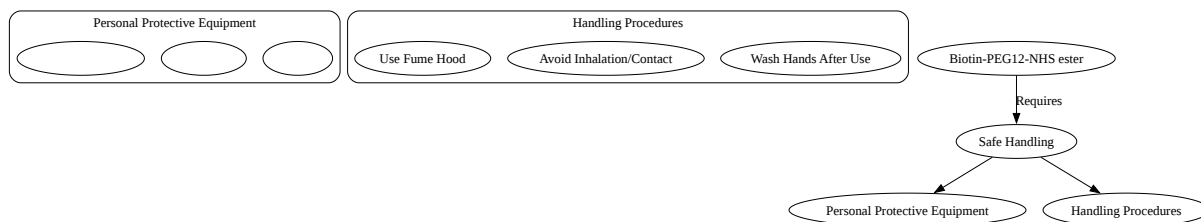
Toxicological and Ecotoxicological Data

Quantitative toxicological and ecotoxicological data for **Biotin-PEG12-NHS ester** are not readily available in the reviewed safety data sheets. It is recommended to handle the compound as a substance with unknown toxicity and to prevent its release into the environment.

Handling and Personal Protective Equipment (PPE)

Safe handling of **Biotin-PEG12-NHS ester** is crucial to minimize exposure. The following PPE and handling procedures are recommended.

Precaution	Recommendation
Engineering Controls	Work in a well-ventilated area, preferably in a chemical fume hood.
Eye/Face Protection	Wear chemical safety goggles or a face shield.
Skin Protection	Wear protective gloves (e.g., nitrile) and a lab coat.
Respiratory Protection	Not required under normal use with adequate ventilation. If dust or aerosol is generated, use a NIOSH-approved respirator.
General Hygiene	Avoid inhalation, ingestion, and contact with skin and eyes. Wash hands thoroughly after handling.



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Storage and Stability

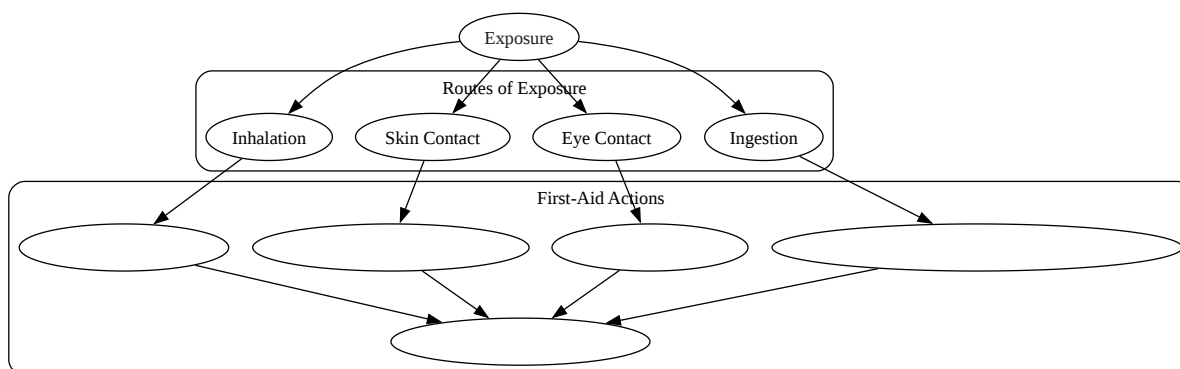
Proper storage is essential to maintain the reactivity of the NHS ester, which is sensitive to moisture.

Condition	Recommendation
Temperature	Store at -20°C for long-term stability.
Atmosphere	Store under an inert atmosphere (e.g., argon or nitrogen) and protect from moisture. Keep container tightly sealed.
Stock Solutions	Prepare stock solutions in anhydrous solvents like DMSO or DMF. Aliquot and store at -20°C or -80°C. Avoid repeated freeze-thaw cycles.

First-Aid Measures

In case of accidental exposure, follow these first-aid procedures.

Exposure Route	First-Aid Measure
Inhalation	Move the person to fresh air. If breathing is difficult, seek medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention if irritation persists.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek medical attention.



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Experimental Protocols

The primary application of **Biotin-PEG12-NHS ester** is the biotinylation of proteins and other molecules with primary amine groups. The following is a detailed protocol for the biotinylation of an IgG antibody.

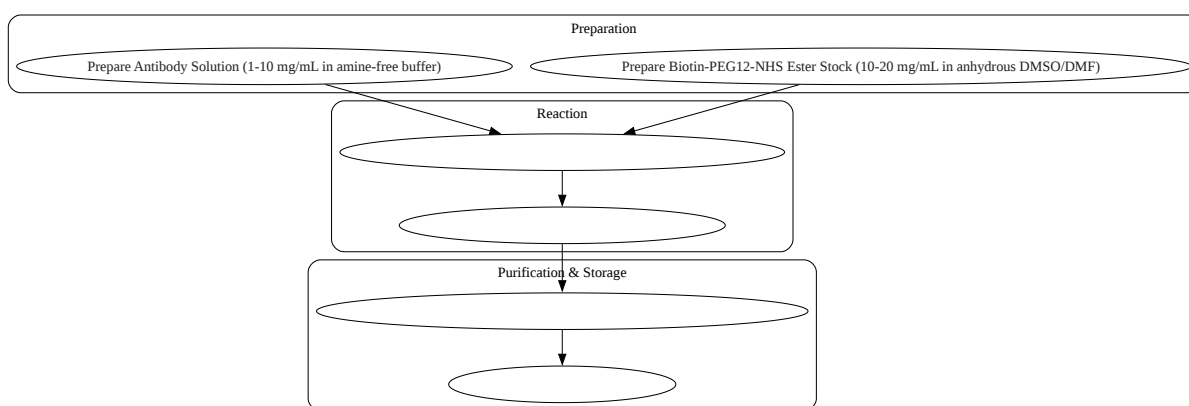
Materials

- IgG antibody (or other protein to be labeled)
- **Biotin-PEG12-NHS ester**
- Anhydrous Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO)
- Reaction Buffer: 0.1 M sodium bicarbonate or phosphate-buffered saline (PBS), pH 7.2-8.0.
Note: Avoid buffers containing primary amines, such as Tris.
- Desalting column or dialysis cassette for purification

Protocol for IgG Antibody Biotinylation

- Prepare the Antibody:
 - Dissolve the IgG antibody in the reaction buffer at a concentration of 1-10 mg/mL.
 - If the antibody is in a buffer containing primary amines, it must be exchanged into an amine-free buffer via dialysis or a desalting column.
- Prepare the **Biotin-PEG12-NHS Ester** Stock Solution:
 - Allow the vial of **Biotin-PEG12-NHS ester** to equilibrate to room temperature before opening to prevent moisture condensation.
 - Immediately before use, dissolve the **Biotin-PEG12-NHS ester** in anhydrous DMSO or DMF to a concentration of 10-20 mg/mL. Note: Do not prepare stock solutions for long-term storage as the NHS ester is moisture-sensitive.
- Biotinylation Reaction:
 - Calculate the required volume of the **Biotin-PEG12-NHS ester** stock solution. A 10-20 fold molar excess of the biotin reagent over the antibody is a common starting point. The optimal ratio may need to be determined empirically.
 - Add the calculated volume of the biotin reagent to the antibody solution while gently vortexing. The final concentration of the organic solvent (DMSO or DMF) should not exceed 10% of the total reaction volume.
 - Incubate the reaction for 30-60 minutes at room temperature or for 2 hours on ice.
- Purification of the Biotinylated Antibody:
 - Remove the excess, unreacted **Biotin-PEG12-NHS ester** using a desalting column or by dialysis against an appropriate buffer (e.g., PBS).
- Storage:

- Store the purified biotinylated antibody under the same conditions as the original, unlabeled antibody.



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Disposal Considerations

Dispose of unused **Biotin-PEG12-NHS ester** and any contaminated materials in accordance with local, state, and federal regulations. It is recommended to consult with your institution's environmental health and safety office for specific guidance on chemical waste disposal.

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References

- 1. media.iris-biotech.de [media.iris-biotech.de]
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